

Process Development & Scale-Up: 1-(Oxolan-2-yl)cyclopropan-1-amine

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Compound of Interest

Compound Name: 1-(Oxolan-2-yl)cyclopropan-1-amine

CAS No.: 1780868-43-0

Cat. No.: B2398360

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Executive Summary & Strategic Analysis

The 1-substituted cyclopropylamine motif is a privileged pharmacophore in medicinal chemistry, offering unique conformational rigidity and metabolic stability compared to acyclic alkyl amines.

[1] The specific target, **1-(Oxolan-2-yl)cyclopropan-1-amine** (also known as 1-(tetrahydrofuran-2-yl)cyclopropanamine), combines this strained ring with a polar tetrahydrofuran (THF) ether, enhancing solubility and hydrogen-bond accepting capability.[1]

Scale-Up Challenge: Traditional cyclopropane synthesis (e.g., Simmons-Smith) is often ill-suited for 1,1-disubstituted amines due to the difficulty of installing the amine functionality post-cyclization.[1] The most robust route for scale-up is the Kulinkovich-Szymoniak reaction, which constructs the cyclopropane ring and the amine functionality in a single pot (or telescoped sequence) from the corresponding nitrile.[1]

Route Selection Matrix:

Parameter	Route A: Kulinkovich-Szymoniak	Route B: Curtius Rearrangement
Starting Material	Tetrahydrofuran-2-carbonitrile (Cheap, Available)	1-(THF-2-yl)cyclopropanecarboxylic acid (Custom)
Step Count	1 (Telescoped)	4 (Acid Azide Isocyanate Amine)
Atom Economy	High	Low (Loss of ,)
Safety Profile	High Hazard: Grignard/Ti exotherm, Ethane gas evolution.[1]	High Hazard: Azide handling, thermal rearrangement.[1]
Scalability	Excellent (with heat/gas management).	Moderate (Azide accumulation limits batch size).
Recommendation	Primary Route	Backup Route

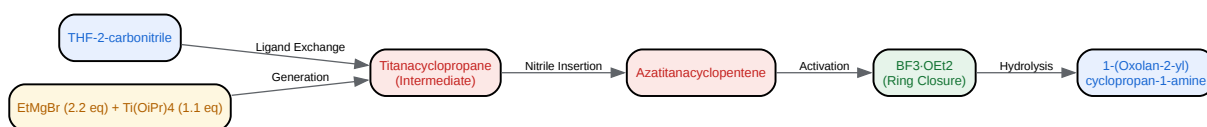
Core Protocol: The Kulinkovich-Szymoniak Reaction[1][2]

This protocol details the conversion of Tetrahydrofuran-2-carbonitrile to the target amine using Ethylmagnesium Bromide (EtMgBr) and Titanium(IV) isopropoxide (), followed by Lewis acid-mediated ring closure/deprotection.[1]

Reaction Mechanism & Pathway

The reaction proceeds via a titanacyclopropane intermediate generated in situ from EtMgBr and

. This "dicarbanion equivalent" undergoes ligand exchange with the nitrile, forming an azatitanacyclopentene, which collapses to the cyclopropylamine upon Lewis acid treatment.



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Figure 1: Mechanistic pathway of the Kulinkovich-Szymoniak reaction for nitrile-to-cyclopropylamine conversion.[1]

Materials & Stoichiometry

Reagent	Equiv.[2][3][4]	Role	Critical Attribute
Tetrahydrofuran-2-carbonitrile	1.0	Substrate	Dry ()
Ethylmagnesium Bromide (3.0 M in Et2O)	2.2 - 2.5	Reagent	Titrate before use.[1]
Titanium(IV) Isopropoxide	1.1	Mediator	Freshly distilled if yellow/cloudy.
BF3·OEt2	2.0	Lewis Acid	Fresh bottle.[1]
THF / Et2O	Solvent	Solvent	Anhydrous.[1]
Rochelle's Salt (Sat. Aq.)	Workup	Quench	Breaks Ti-emulsions. [1]

Step-by-Step Experimental Procedure

Phase 1: Formation of the Azatitanacycle

Safety Warning: This step generates ethane and ethylene gas. Ensure reactor venting is sized for maximum gas evolution rate.^[1]

- Reactor Setup: Equip a dry, jacketed glass reactor (or Hastelloy for >1kg scale) with an overhead stirrer, internal temperature probe, reflux condenser, and nitrogen inlet/outlet.
- Charging: Charge Tetrahydrofuran-2-carbonitrile (1.0 eq) and anhydrous Et₂O (10 V).
- Titanium Addition: Add

(1.1 eq) to the solution at room temperature. The solution typically turns pale yellow.
- Grignard Addition (The Critical Step):
 - Cool the mixture to -78°C (for lab scale) or -10°C to 0°C (for pilot scale to manage cooling capacity).
 - Add EtMgBr (2.2 eq) dropwise via addition funnel or dosing pump.
 - Observation: The solution will darken from yellow to dark brown/black.
 - Rate Control: Maintain internal temperature

(if running at 0°C). Monitor gas evolution bubbler.
- Aging: Upon completion of addition, warm the reaction to room temperature (20-25°C) over 1 hour and stir for an additional 1-2 hours.

Phase 2: Ring Closure & Deprotection

- Lewis Acid Addition: Cool the black reaction mixture to 0°C.
- BF₃ Charge: Add

(2.0 eq) dropwise.^[1]
 - Exotherm: Mild exotherm expected.^[1]
- Reaction: Stir at room temperature for 12 hours.

- IPC (In-Process Control): Aliquot quench into NaOH/MeOH. Analyze by GC-MS. Look for disappearance of nitrile ($m/z \sim 97$) and appearance of amine ($m/z \sim 127$ for parent, often M-1 or fragmentation).[1]

Phase 3: Workup & Isolation

Challenge: Titanium salts form gelatinous emulsions.[1]

- Quench: Cool to 0°C. Slowly add 10% aqueous NaOH or Sat. Rochelle's Salt Solution.
 - Note: NaOH is faster but can cause emulsions.[1] Rochelle's salt requires vigorous stirring for 2-4 hours but yields distinct layers.[1]
- Extraction: Extract the aqueous layer with DCM (3 x 5 V). Note: The product is an amine and may be partially water-soluble due to the THF ring.[1] Ensure the aqueous phase is strongly basic ($\text{pH} > 12$).
- Drying: Dry combined organics over
.
- Purification:
 - Concentrate in vacuo (Careful: Product may be volatile; check boiling point. Likely $>60^\circ\text{C}$ at reduced pressure, but validate).
 - Distillation: For scale-up, fractional distillation under reduced pressure is preferred over chromatography.[1]
 - Salt Formation: Alternatively, treat the crude oil with HCl in dioxane/ether to precipitate the hydrochloride salt, which is a stable, non-volatile solid.[1]

Process Engineering & Safety (E-E-A-T)

Thermal & Pressure Management

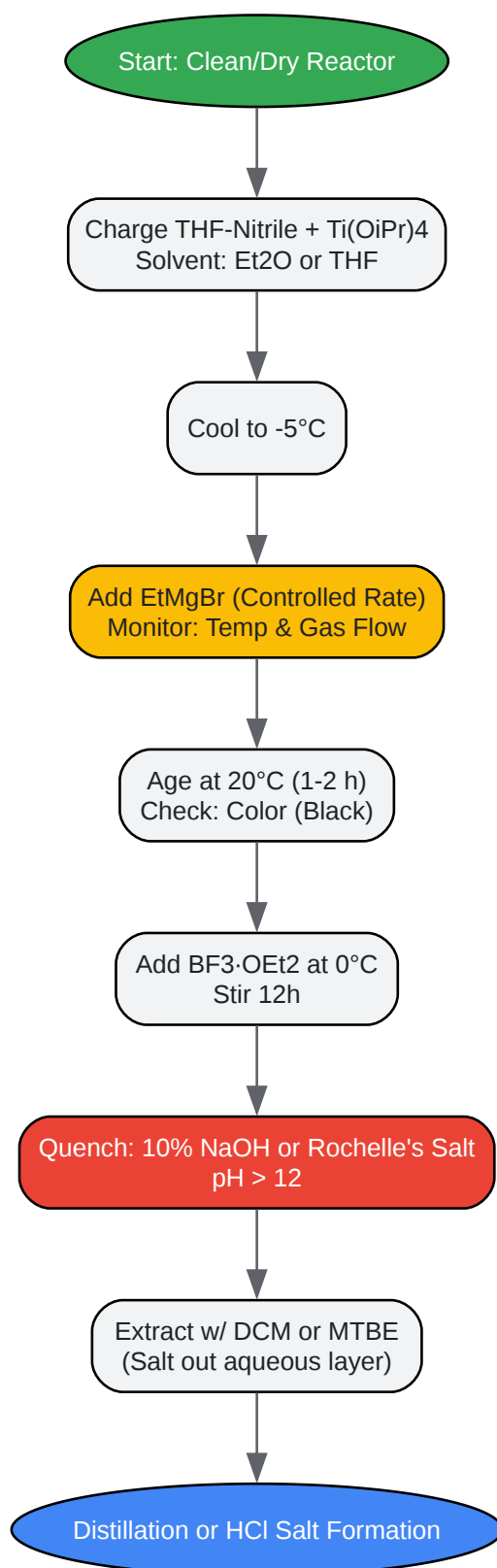
- Gas Evolution: The reaction releases 1 mole of ethane/ethylene per mole of titanacycle formed. On a 10 kg scale, this is ~ 2500 L of gas.

- Engineering Control: Use a mass flow controller on the Grignard addition loop linked to the reactor pressure sensor. If pressure > 0.2 bar, interlock stops addition.
- Grignard Exotherm: The formation of the titanacycle is highly exothermic.
- Self-Validating Protocol: Perform a "heat flow calorimetry" (RC1) study before scaling >100g to determine the precise cooling duty required ().

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Conversion	Wet solvents/reagents. [1]	Karl Fischer titration of all solvents (ppm).
Product is Ketone	Hydrolysis of imine before cyclization.	Ensure step is sufficient; avoid premature aqueous quench.
Heavy Emulsion	Titanium hydroxides. [1]	Use Celite filtration or switch quench to Rochelle's Salt (Potassium Sodium Tartrate).
Low Yield (Isolation)	Product water solubility.	Saturate aqueous layer with NaCl (Salting out) and use DCM/IPA (9:1) for extraction.

Workflow Visualization



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Figure 2: Process flow diagram for the scale-up synthesis.

References

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Disclaimer: This protocol involves the use of pyrophoric reagents (Grignards) and reactive metals.[1][4][7] It is intended for use by qualified chemists in a controlled laboratory environment. Always consult local EHS regulations and specific SDS before scaling up.

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